

Understanding *o*-Fluoroacetophenone: Properties and Significance

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *o*-Fluoroacetophenone

Cat. No.: B1202908

[Get Quote](#)

***o*-Fluoroacetophenone**, also known as 1-(2-fluorophenyl)ethanone, is a colorless to pale yellow liquid under standard conditions.[1][3] Its importance in synthesis is primarily due to the electron-withdrawing nature of the fluorine atom, which influences the reactivity of the adjacent acetyl group and the aromatic ring. This unique electronic profile is leveraged in various synthetic transformations.

Key Chemical Properties:

- CAS Number: 445-27-2[4]
- Molecular Formula: C₈H₇FO[4]
- Molecular Weight: 138.14 g/mol [1][5]
- Boiling Point: ~187-189 °C[5]
- Density: ~1.137 g/mL at 20 °C[5]

Its application as a starting reagent is well-documented, for instance, in the synthesis of the alkaloid ascididemin and other complex heterocyclic systems.[5][6][7] Given its role as a foundational intermediate, the purity profile of the supplied ***o*-Fluoroacetophenone** is not a trivial detail; it is a critical parameter that can dictate the success, yield, and purity of a multi-step synthesis.[8]

Supplier Landscape: A Comparative Analysis

Selecting a supplier involves more than comparing prices. For research chemicals, consistency, purity, and the quality of documentation are critical. The following table summarizes offerings from several established suppliers, providing a starting point for evaluation.

Supplier	Product Name/Number	Stated Purity (%)	Analytical Method	Key Documentation	Notes
Sigma-Aldrich (Merck)	2'-Fluoroacetophenone (183717)	97%	Not specified	SDS	A widely used grade for general synthesis.[5]
Thermo Scientific	2'-Fluoroacetophenone (A14622)	97%	GC (≥96.0%)	Specification Sheet, SDS	Formerly an Alfa Aesar product; good for standard applications. [6][9]
Chem-Impex	2'-Fluoroacetophenone (01859)	≥ 99%	GC	SDS, PS, COA	Offers a high-purity grade suitable for pharmaceutical development. [1]
Apollo Scientific	2'-Fluoroacetophenone (PC3360)	98%	Not specified	MSDS, Typical COA, FTIR	Provides access to batch-specific COAs upon request.[10]
Ruifu Chemical	2'-Fluoroacetophenone	>98.0%	GC	COA (available)	Marketed as a pharmaceutical intermediate, e.g., for Vonoprazan Fumarate.[3]

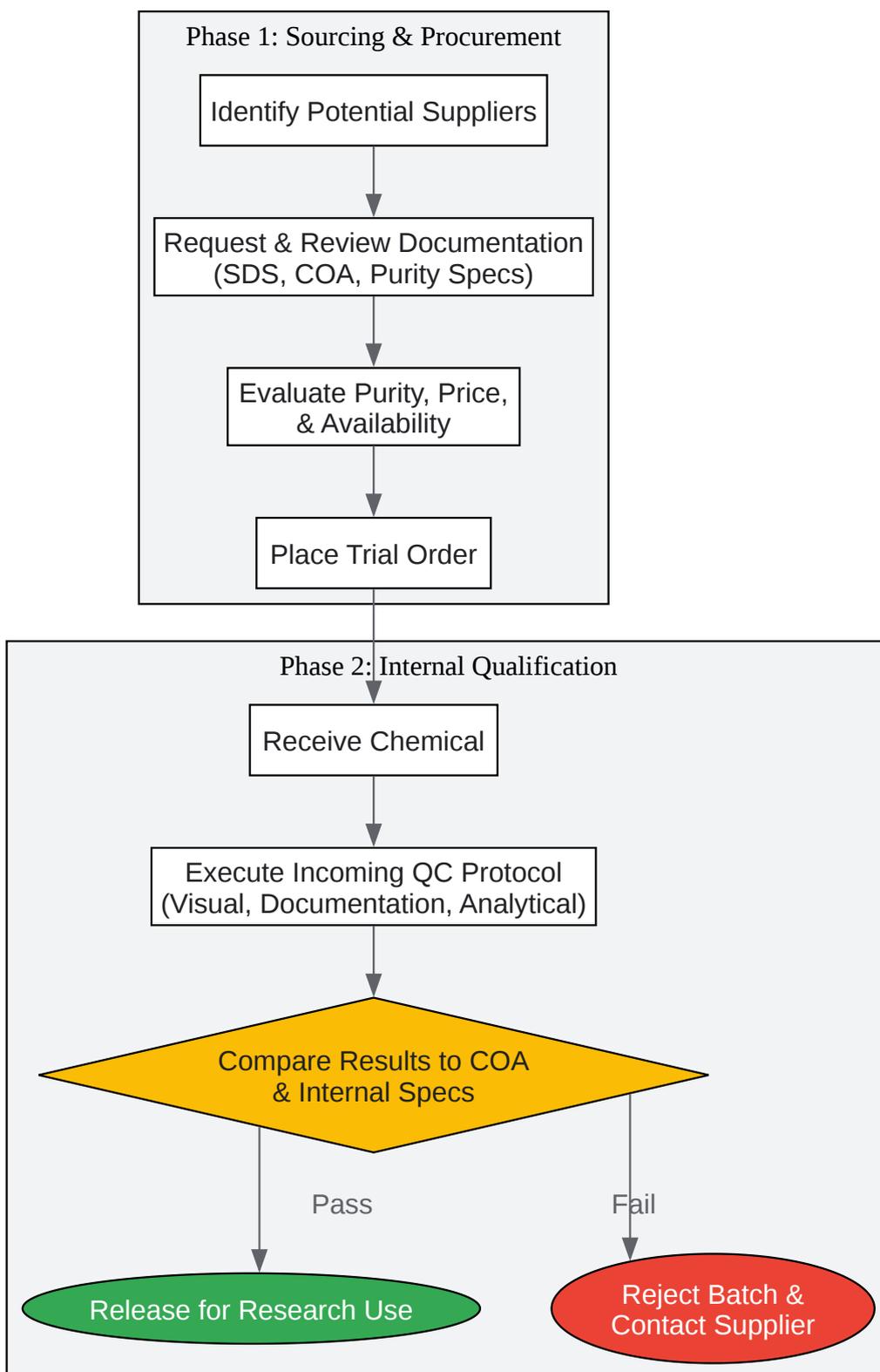
Synquest Labs	2-Fluoroacetophenone (2121-3-03)	Not specified	Not specified	SDS	Provides detailed handling and storage information. [11]
---------------	-------------------------------------	---------------	---------------	-----	---

Causality in Supplier Selection: The choice between a 97% and a >99% pure grade is dictated by the sensitivity of your reaction. For early-stage discovery or reactions where purification is straightforward, a lower-grade material may be cost-effective. However, for late-stage synthesis, cGMP (Current Good Manufacturing Practice) applications, or reactions sensitive to isomeric impurities (such as 3'- or 4'-fluoroacetophenone), a high-purity, well-characterized material from a supplier like Chem-Impex is essential. The presence of these isomers can lead to complex purification challenges and the generation of undesired, difficult-to-separate byproducts.

The Self-Validating System: Incoming Quality Control Protocol

Relying solely on a supplier's Certificate of Analysis (COA) without internal verification introduces unacceptable risk into a research program. The COA is a statement of quality at the time of the supplier's analysis, but it does not account for potential degradation during shipping or storage. Establishing a routine incoming quality control (QC) check is a self-validating process that ensures the material meets the standards required for your specific application.

The workflow below illustrates the critical decision points from supplier identification to the release of the chemical for research use.



[Click to download full resolution via product page](#)

Caption: Supplier Qualification and Batch Verification Workflow.

Experimental Protocol: QC Verification of **o-Fluoroacetophenone**

This protocol outlines a standard procedure using Gas Chromatography-Mass Spectrometry (GC-MS), a common and effective method for assessing the purity of volatile organic compounds like aromatic ketones.

Objective: To verify the identity and purity of an incoming batch of **o-Fluoroacetophenone** against the supplier's COA.

Materials:

- **o-Fluoroacetophenone** sample
- High-purity solvent (e.g., Dichloromethane or Ethyl Acetate, HPLC grade)
- Volumetric flasks (10 mL)
- Micropipettes
- GC vials with septa
- GC-MS system with a suitable non-polar or medium-polarity column (e.g., DB-5ms or equivalent)

Methodology:

- Visual Inspection:
 - Carefully observe the material. It should be a clear, colorless to pale yellow liquid.^{[1][3]}
Note any significant color deviation, cloudiness, or presence of solid matter.
- Documentation Review:
 - Compare the received COA with your purchase specifications. Verify the batch number, stated purity, and the analytical method used (e.g., GC). Ensure the structure and CAS number match **o-Fluoroacetophenone** (445-27-2).
- Sample Preparation:

- Prepare a stock solution by accurately weighing ~10 mg of **o-Fluoroacetophenone** into a 10 mL volumetric flask.
- Dissolve and dilute to the mark with the chosen solvent. This creates a ~1 mg/mL solution.
- Prepare a working solution by performing a further 1:100 dilution of the stock solution in a separate volumetric flask. The final concentration will be ~10 µg/mL.
- Transfer the working solution to a GC vial for analysis.
- Rationale: Serial dilution ensures the concentration is within the linear dynamic range of the mass spectrometer detector, preventing signal saturation and allowing for accurate quantification of minor impurities.
- GC-MS Analysis:
 - Injection: Inject 1 µL of the working solution into the GC-MS.
 - GC Conditions (Example):
 - Inlet Temperature: 250 °C
 - Oven Program: Start at 50 °C, hold for 2 minutes, ramp to 250 °C at 15 °C/min, hold for 5 minutes.
 - Carrier Gas: Helium, constant flow.
 - MS Conditions (Example):
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from 40 to 300 m/z.
 - Rationale: The temperature ramp separates components based on their boiling points. Lower boiling point impurities will elute first, followed by the main compound, and then higher boiling point impurities. EI is a standard ionization technique that produces a reproducible fragmentation pattern, acting as a "fingerprint" for identification.

- Data Interpretation:
 - Identity Confirmation: Examine the mass spectrum of the major peak. It should match the known fragmentation pattern of **o-Fluoroacetophenone**, with characteristic ions at m/z 138 (molecular ion), 123 (loss of $-CH_3$), and 95 (loss of $-COCH_3$).^[4]
 - Purity Assessment: Integrate all peaks in the chromatogram. Calculate the area percentage of the main **o-Fluoroacetophenone** peak. This should be consistent with the purity stated on the COA (e.g., >98%).
 - Impurity Profile: Scrutinize any smaller peaks. Pay close attention to peaks with the same molecular weight (m/z 138) but different retention times, as these could be positional isomers (m- or p-fluoroacetophenone). Compare their mass spectra to library data for tentative identification.

Safe Handling and Storage Protocols

Proper handling and storage are crucial for maintaining the chemical's integrity and ensuring laboratory safety. Information is derived from standard Safety Data Sheets (SDS).^{[11][12]}

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.^{[11][13]}
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile).^{[11][13]}
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing.^{[11][13]}

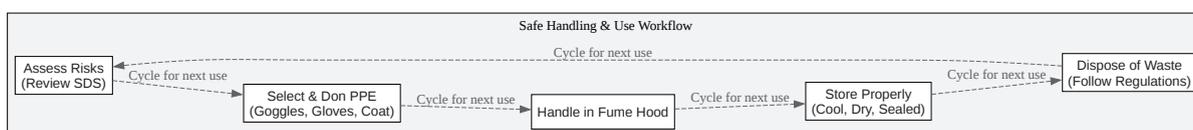
Handling Procedures:

- Always work in a well-ventilated area, preferably inside a chemical fume hood, to avoid inhalation of vapors.^{[12][13]}
- Avoid contact with skin and eyes.^[12]
- Keep away from sources of ignition, as the material is a combustible liquid.^{[5][12]}
- Use measures to prevent the buildup of electrostatic charge.^[12]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[11][12]
- Keep the container tightly closed to prevent moisture absorption and contamination.[6][12]
- Store away from incompatible materials, particularly strong oxidizing agents.[6][11]

The workflow for safe chemical handling is a continuous cycle of assessment and control.



[Click to download full resolution via product page](#)

Caption: Continuous Cycle of Safe Chemical Handling.

References

- Safety First: Handling and Storage Guidelines for 2-Bromo-4-fluoroacetophenone. NINGBO INNO PHARMCHEM CO.,LTD. [\[Link\]](#)
- 2'-Fluoroacetophenone (CAS No.: 445-27-2). Manus Aktteva Biopharma LLP. [\[Link\]](#)
- 2'-Fluoroacetophenone CAS 445-27-2 Purity >98.0% (GC). Ruifu Chemical. [\[Link\]](#)
- 2'-Fluoroacetophenone suppliers & manufacturers in China. LookChem. [\[Link\]](#)
- Exploring 2-Fluoroacetophenone: Properties, Applications, and Manufacturing. Autech Industry Co.,Limited. [\[Link\]](#)

- The Role of 4'-Fluoroacetophenone in Pharmaceutical Synthesis. NINGBO INNO PHARMCHEM CO.,LTD. [[Link](#)]
- CERTIFICATE OF ANALYSIS. Synthink. [[Link](#)]
- The Role of Fluoroacetophenone Derivatives in Modern Chemical Synthesis. NINGBO INNO PHARMCHEM CO.,LTD. [[Link](#)]
- **o-Fluoroacetophenone**. PubChem, National Center for Biotechnology Information. [[Link](#)]
- 2'-Fluoroacetophenone (CAS 445-27-2) Market Research Report 2025. BAC Reports. [[Link](#)]
- Synthesis of p-fluoroacetophenone. PrepChem.com. [[Link](#)]
- Study of quality controls for stability check of the ROIs of a ketones mixture in different GC-IMS measurement campaigns. Institute for Bioengineering of Catalonia (IBEC). [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. chemimpex.com [chemimpex.com]
2. nbinno.com [nbinno.com]
3. ruifuchem.com [ruifuchem.com]
4. o-Fluoroacetophenone | C₈H₇FO | CID 96744 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. 2'-フルオロアセトフェノン 97% | Sigma-Aldrich [sigmaaldrich.com]
6. 2'-Fluoroacetophenone, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
7. medchemexpress.com [medchemexpress.com]
8. nbinno.com [nbinno.com]

- 9. 2'-Fluoroacetophenone, 97% 100 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 10. 445-27-2 Cas No. | 2'-Fluoroacetophenone | Apollo [store.apolloscientific.co.uk]
- 11. synquestlabs.com [synquestlabs.com]
- 12. 2'-Fluoroacetophenone - Safety Data Sheet [chemicalbook.com]
- 13. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [Understanding o-Fluoroacetophenone: Properties and Significance]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202908#o-fluoroacetophenone-suppliers-for-research-chemicals]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com